

Essential Safety and Handling Protocols for 9-Bromofluorene

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Compound of Interest

Compound Name: 9-Bromofluorene

Cat. No.: B049992

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent chemical compounds like **9-Bromofluorene**. Adherence to strict safety and disposal protocols is not just a regulatory requirement but a cornerstone of responsible research. This guide provides essential, immediate safety and logistical information for the handling and disposal of **9-Bromofluorene**.

Immediate Safety Information

9-Bromofluorene is classified as a corrosive solid that can cause severe skin burns and eye damage.[1][2][3] It may also cause an allergic skin reaction.[1] Ingestion can lead to severe damage, and inhalation of dust should be avoided.[4]

First Aid Measures:

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[1][4] Seek immediate medical attention.[1][4]
- **Skin Contact:** Take off all contaminated clothing immediately and wash the affected area with soap and plenty of water.[1][4] Immediate medical attention is required.[4]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[1][4][5] Seek immediate medical attention.[1][4]

- Ingestion: Rinse the mouth with water and do NOT induce vomiting.[1][3][4] Call a physician immediately.[1][4]

Quantitative Data for 9-Bromofluorene

For quick reference, the following table summarizes key quantitative data for **9-Bromofluorene**.

Property	Value
CAS Number	1940-57-4
Molecular Formula	C ₁₃ H ₉ Br
Molecular Weight	245.11 g/mol [2][6]
Melting Point	101-104 °C[6][7]
Hazard Class	8 (Corrosive solid)[1]
GHS Pictogram	GHS05 (Corrosion)[6][7]
Hazard Statements	H314: Causes severe skin burns and eye damage[2][3][6]

Operational Plan for Handling 9-Bromofluorene

A systematic approach is crucial for safely handling **9-Bromofluorene** in a laboratory setting. The following step-by-step guide outlines the procedural workflow from preparation to disposal.

Step 1: Engineering Controls and Preparation

- Ventilation: Always handle **9-Bromofluorene** in a well-ventilated area, preferably within a chemical fume hood.[4]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4]
- Gather Materials: Before starting, ensure all necessary personal protective equipment (PPE) is available and in good condition.

Step 2: Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **9-Bromofluorene**:

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)
- Hand Protection: Use chemical-resistant gloves.[\[8\]](#) Inspect gloves for any signs of degradation or puncture before use.
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[\[4\]](#)
- Respiratory Protection: If there is a risk of inhaling dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[4\]](#)

Step 3: Handling and Experimental Protocol

- Avoid Contact: Do not get the substance in your eyes, on your skin, or on your clothing.[\[4\]](#)
- Prevent Dust Formation: Avoid breathing in the dust.[\[4\]](#) Handle the solid carefully to minimize dust generation.
- Weighing: If weighing the solid, do so in a fume hood or a ventilated balance enclosure.
- Incompatible Materials: Keep **9-Bromofluorene** away from strong oxidizing agents.[\[4\]](#)

Disposal Plan

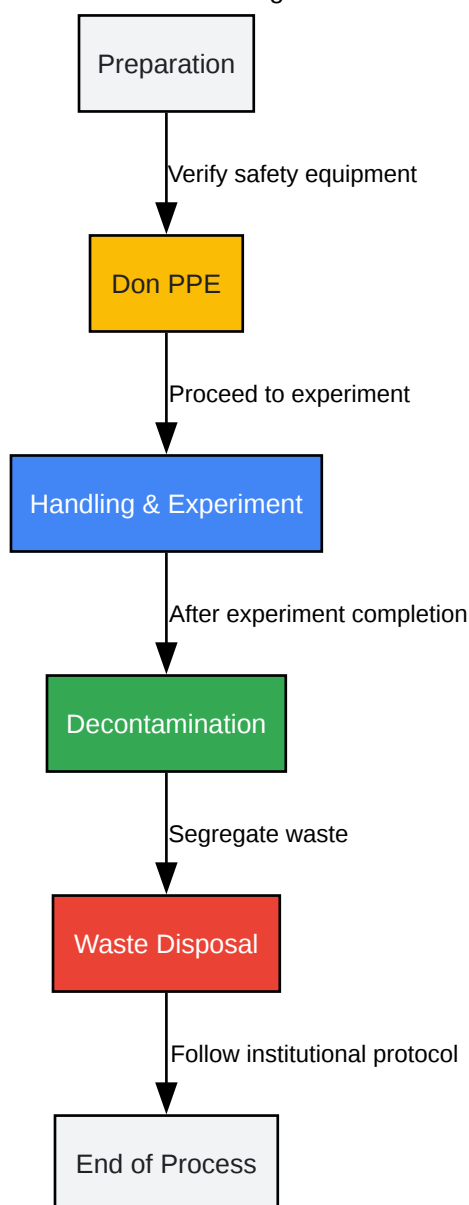
Proper disposal of **9-Bromofluorene** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste materials, including unused **9-Bromofluorene** and any contaminated consumables (e.g., gloves, weighing paper), in a designated, clearly labeled, and sealed hazardous waste container.
- Labeling: The waste container must be labeled as "Hazardous Waste" and should include the chemical name "**9-Bromofluorene**."

- Disposal Procedure: Dispose of the contents and the container at an approved waste disposal plant.[1][4] Do not empty into drains.[4] Always consult and adhere to local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[4]

Workflow for Handling 9-Bromofluorene

Workflow for Safe Handling of 9-Bromofluorene



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Caption: A flowchart outlining the key stages for the safe handling of **9-Bromofluorene**, from initial preparation to final disposal.

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